

2-Bromopropanamide solubility in organic solvents

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Compound of Interest

Compound Name: 2-Bromopropanamide

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An In-depth Technical Guide on the Solubility of **2-Bromopropanamide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-bromopropanamide**, a compound of interest in synthetic chemistry and drug discovery. Due to a notable scarcity of quantitative solubility data in publicly accessible literature, this document focuses on equipping researchers with the necessary tools to determine this critical parameter. It outlines detailed experimental protocols for both qualitative and quantitative solubility assessment. Furthermore, this guide presents a structured framework for data documentation and visual representations of the experimental workflow and a common synthetic pathway for **2-bromopropanamide** to facilitate a deeper understanding and application of this compound in a laboratory setting.

Introduction

2-Bromopropanamide (C₃H₆BrNO) is a halogenated amide that serves as a versatile building block in organic synthesis. Its utility in the development of novel pharmaceutical agents and other fine chemicals is contingent upon a thorough understanding of its physicochemical properties, among which solubility is paramount. Solubility data is crucial for reaction optimization, purification strategies such as crystallization, and the formulation of drug candidates.

This guide addresses the current gap in quantitative solubility data for **2-bromopropanamide** in common organic solvents. While some sources indicate slight solubility in benzene and chloroform, precise measurements are not readily available[1]. Therefore, the primary objective of this document is to provide robust, adaptable experimental methodologies that enable researchers to generate reliable solubility data in their own laboratory settings.

Physicochemical Properties of 2-Bromopropanamide

A summary of the key physicochemical properties of **2-bromopropanamide** is provided below.

Property	Value
Molecular Formula	C ₃ H ₆ BrNO
Molecular Weight	151.99 g/mol [1][2][3]
Appearance	White to Off-White Solid/Powder[1][4]
Melting Point	123-125 °C[1][3]
Boiling Point (Predicted)	248.3 ± 23.0 °C[1]
Density (Predicted)	1.644 ± 0.06 g/cm ³ [1]
pKa (Predicted)	14.79 ± 0.50[1]

Predicted Solubility Profile

Based on the principles of "like dissolves like," the molecular structure of **2-bromopropanamide**, which contains a polar amide group and a moderately polar carbon-bromine bond, allows for general predictions of its solubility behavior.

- Polar Protic Solvents (e.g., Methanol, Ethanol): Expected to exhibit moderate to good solubility due to hydrogen bonding interactions with the amide group.
- Polar Aprotic Solvents (e.g., Acetone, Dichloromethane, Ethyl Acetate): Likely to be effective solvents due to dipole-dipole interactions.

- Nonpolar Solvents (e.g., Hexane, Toluene): Solubility is expected to be limited due to the polar nature of the amide functional group.

Experimental Protocols for Solubility Determination

The following protocols provide a framework for the systematic determination of the solubility of **2-bromopropanamide**.

Qualitative Solubility Assessment

This preliminary screening method allows for a rapid evaluation of suitable solvents.

Materials:

- **2-Bromopropanamide**
- A selection of organic solvents (e.g., Methanol, Ethanol, Acetone, Dichloromethane, Ethyl Acetate, Toluene, Hexane)
- Small test tubes or vials
- Spatula
- Vortex mixer

Procedure:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Preparation: Label a series of test tubes, one for each solvent.
- Addition of Solute: Add approximately 10-20 mg of **2-bromopropanamide** to each test tube.
- Addition of Solvent: Add 1 mL of the corresponding solvent to each tube.
- Mixing: Securely cap the test tubes and vortex each sample for 30-60 seconds.
- Observation: Allow the samples to stand for a few minutes and visually inspect for any undissolved solid.
- Classification: Categorize the solubility as "soluble," "partially soluble," or "insoluble."

Quantitative Solubility Determination (Gravimetric Method)

This method provides a precise measurement of solubility at a given temperature.

Materials:

- **2-Bromopropanamide**
- Selected organic solvents
- Vials with screw caps
- Analytical balance
- Constant temperature bath or shaker
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed collection vials

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-bromopropanamide** to a tared vial and record the total mass.
 - Add a known volume or mass of the selected solvent.
- Equilibration:
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature bath (e.g., 25 °C) and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection:

- Allow the vial to stand in the temperature bath for several hours to let undissolved solids settle.
- Carefully draw a known volume of the supernatant into a syringe and attach a syringe filter.
- Dispense the filtered supernatant into a pre-weighed collection vial and record the mass of the solution.
- Solvent Evaporation:
 - Evaporate the solvent from the collection vial under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature.
- Data Calculation:
 - Weigh the collection vial containing the dried solute.
 - Calculate the mass of the dissolved **2-bromopropanamide**.
 - Express the solubility in g/100 g of solvent or mg/mL.

Data Presentation

Quantitative solubility data should be recorded in a clear and organized manner to facilitate comparison.

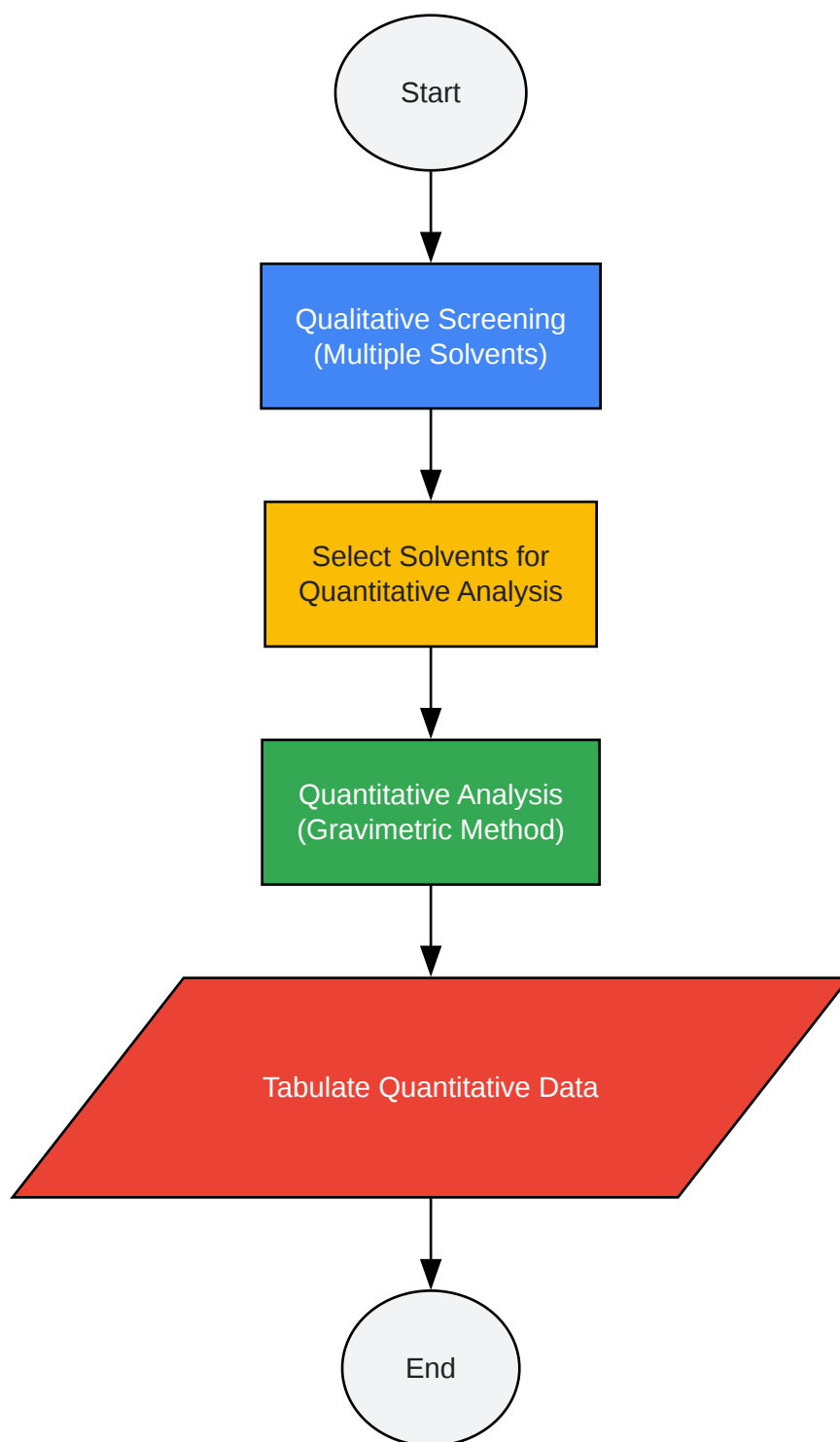
Table 1: Quantitative Solubility of **2-Bromopropanamide** in Various Organic Solvents at 25 °C

Solvent	Molarity (mol/L)	Solubility (mg/mL)	Solubility (g/100 g solvent)
Methanol			
Ethanol			
Acetone			
Dichloromethane			
Ethyl Acetate			
Toluene			
Hexane			
Other			

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **2-bromopropanamide**.

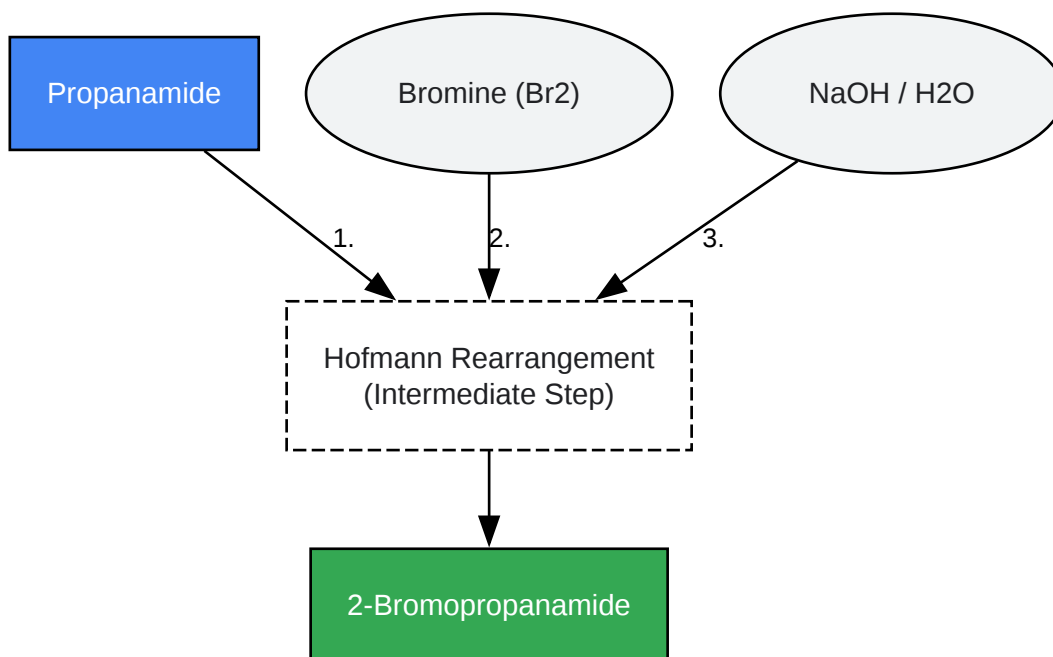


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Caption: Workflow for Solubility Determination.

Synthesis Pathway of 2-Bromopropanamide

A common method for the synthesis of **2-bromopropanamide** involves the bromination of propanamide. The following diagram outlines this synthetic route.



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Caption: Synthesis of **2-Bromopropanamide**.

Conclusion

While quantitative solubility data for **2-bromopropanamide** in organic solvents is not extensively documented, this guide provides the necessary protocols and frameworks for researchers to generate this vital information. The outlined experimental procedures, coupled with a systematic approach to data recording and an understanding of the compound's synthesis, will empower scientists and drug development professionals to effectively utilize **2-bromopropanamide** in their research endeavors. The generation and dissemination of such data will be a valuable contribution to the broader chemical and pharmaceutical research communities.

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